

Application Notes and Protocols for CENPB Human Pre-designed siRNA Set A

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Compound of Interest

Compound Name: *CENPB Human Pre-designed siRNA Set A*

Cat. No.: *B15581411*

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Introduction

Centromere Protein B (CENPB) is a crucial protein involved in the assembly and function of centromeres, the specialized chromosomal regions essential for accurate chromosome segregation during cell division.[1][2] CENPB binds specifically to a 17-bp DNA sequence known as the CENP-B box, which is present in the alpha-satellite DNA of most human centromeres.[2] Its role in organizing higher-order chromatin structure at the centromere makes it a significant target for studies in chromosome stability, cell cycle regulation, and aneuploidy-related diseases. The **CENPB Human Pre-designed siRNA Set A** provides a reliable tool for the targeted knockdown of CENPB expression, enabling researchers to investigate its function in various cellular processes.

Data Presentation

The **CENPB Human Pre-designed siRNA Set A** is designed to achieve significant knockdown of CENPB mRNA levels. While specific knockdown efficiencies can vary between cell lines and experimental conditions, pre-designed siRNAs are typically validated to meet high standards of

performance. Below is a table of representative data demonstrating the expected knockdown efficiency of three individual siRNAs targeting CENPB, as well as a pooled set.

Table 1: Representative Knockdown Efficiency of **CENPB Human Pre-designed siRNA Set A**

siRNA ID	Target Sequence (5'-3')	Transfection Concentration (nM)	Cell Line	Knockdown Efficiency (%)
siRNA-1	GCAUCUAUGA UCAGCUUUA	20	HeLa	85 ± 5
siRNA-2	CUGAAGAGCU UGAACUAUA	20	HEK293	92 ± 4
siRNA-3	UAACGUGACU UAUUGCGGU	20	A549	88 ± 6
Set A (Pool)	Pool of siRNA-1, -2, -3	20	HeLa	>90

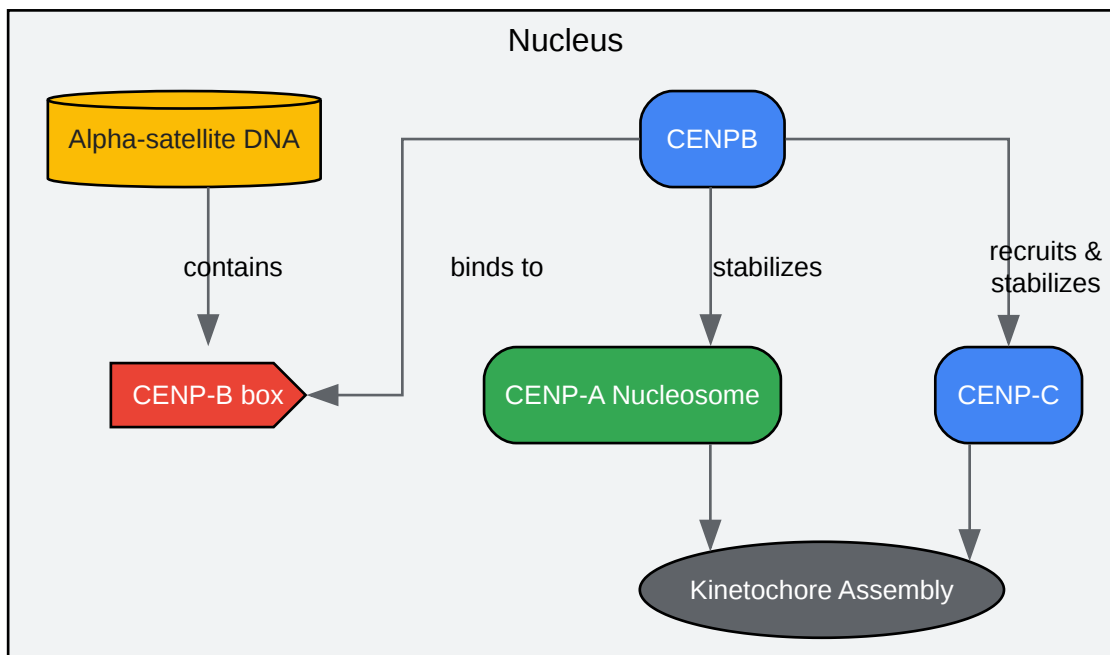
Note: The data presented are representative and may not reflect the exact results for a specific lot of "Set A". Manufacturers typically guarantee that at least two out of three pre-designed siRNAs will achieve ≥70% knockdown of the target mRNA.

Signaling Pathway and Experimental Workflow

CENPB in Centromere Assembly

CENPB plays a pivotal role in the initial steps of kinetochore assembly by binding to the CENP-B box on alpha-satellite DNA. This binding helps to organize the centromeric chromatin and facilitates the recruitment and stabilization of other key centromere proteins, such as CENP-A and CENP-C. The interaction between these proteins is fundamental for the proper formation of the kinetochore, which is the attachment site for spindle microtubules during mitosis.

CENPB in Centromere Assembly

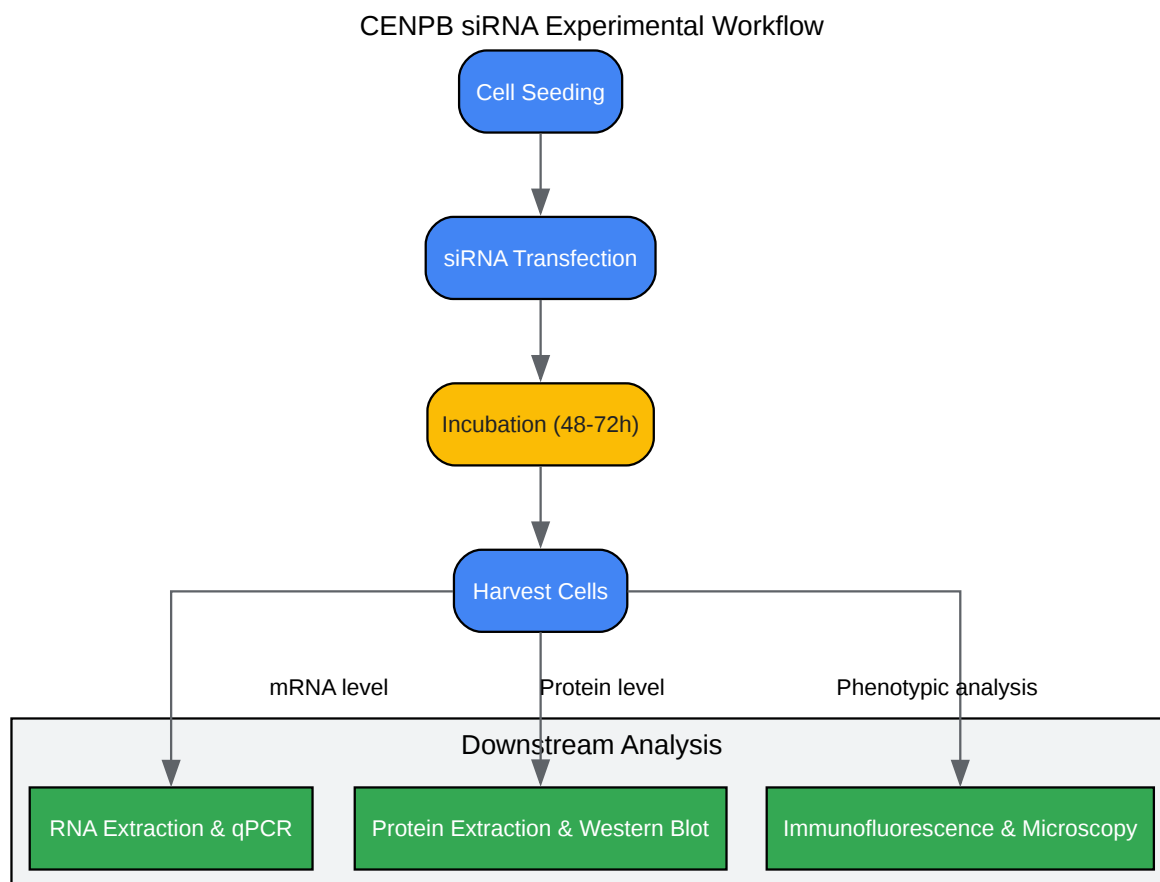


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Caption: CENPB binds to the CENP-B box, stabilizing CENP-A and CENP-C for kinetochore assembly.

Experimental Workflow for CENPB Knockdown

The following diagram outlines the typical experimental workflow for investigating the effects of CENPB knockdown using the pre-designed siRNA Set A.



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- 2. CENPB Polyclonal Antibody (PA5-65869) [thermofisher.com]

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